

Commercial Suppliers and Technical Guide for Azetidine-3-thiol Hydrochloride

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Compound of Interest

Compound Name: *Azetidine-3-thiol hydrochloride*

Cat. No.: *B600125*

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For researchers, scientists, and drug development professionals, **Azetidine-3-thiol hydrochloride** (CAS No. 179337-60-1) is a valuable heterocyclic building block. Its strained four-membered ring and reactive thiol group make it a key intermediate in the synthesis of novel therapeutic agents, particularly in the fields of antibiotic and enzyme inhibitor development. This technical guide provides an overview of commercial suppliers, key chemical properties, and potential applications.

Summary of Commercial Suppliers

Azetidine-3-thiol hydrochloride is available from a range of chemical suppliers. The following table summarizes key quantitative data from various commercial sources to facilitate comparison and procurement.

Supplier	Purity	Molecular Formula	Molecular Weight (g/mol)	Available Quantities	Storage Conditions	Physical State
AChemBlock	97%	C ₃ H ₈ CINS	125.62	Custom	Not specified	Not specified
BLD Pharm	Not specified	C ₃ H ₈ CINS	125.62	Custom	Inert atmosphere, store in freezer, under -20°C[1]	Not specified
CP Lab Safety	min 97%	C ₃ H ₈ CINS	125.61	500 mg	Room temperature[2]	Not specified
CymitQuimica	97%	C ₃ H ₈ CINS	125.62	1g, 5g, 10g	Not specified	Solid / Liquid, Oil
Fluorochrom	97%	C ₃ H ₈ CINS	125.61	100mg, 250mg, 500mg, 1g, 5g, 10g, 25g	Not specified	Liquid[3]
MySkinRecipes	97%	C ₃ H ₈ CINS	125.62	100mg	2-8°C[4]	Not specified
PharmaBlock	97%	C ₃ H ₈ CINS	125.61	Not specified	Not specified	Not specified

Note: Inconsistencies in reported physical state and storage conditions exist between suppliers. It is recommended to consult the supplier-specific Safety Data Sheet (SDS) for definitive handling and storage information.

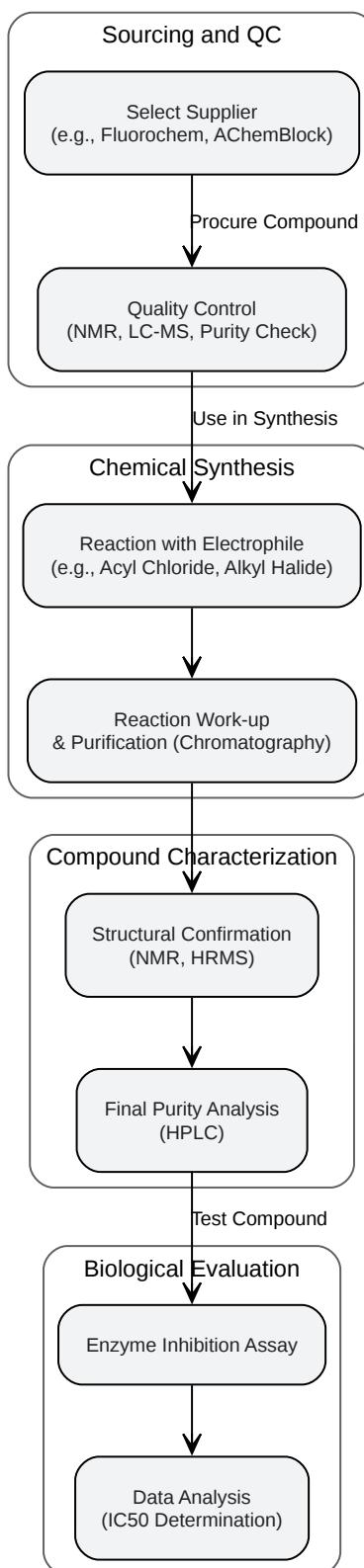
Experimental Protocols and Methodologies

Detailed, publicly available experimental protocols for the specific synthesis of **Azetidine-3-thiol hydrochloride** are scarce. However, the general synthesis of substituted azetidines is well-documented in the chemical literature. A common approach involves the cyclization of γ -amino alcohols or the alkylation of primary amines with suitable bifunctional reagents.

One described application for azetidine thiols is in the synthesis of β -lactam antibiotics, where the strained ring and thiol functionality are used to construct complex antibiotic scaffolds.^{[4][5]} Additionally, its role as a fragment in medicinal chemistry for the development of enzyme inhibitors has been highlighted.^{[4][5]}

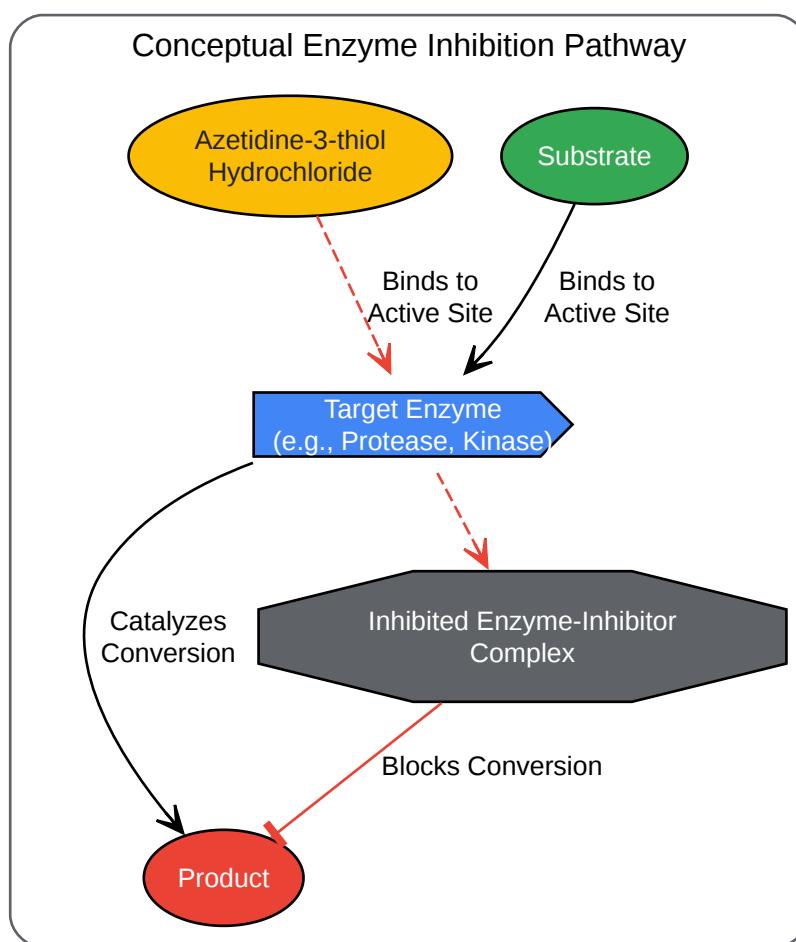
Conceptual Experimental Workflow

The following diagram illustrates a conceptual workflow for a researcher utilizing **Azetidine-3-thiol hydrochloride** in a drug discovery context, from procurement to a potential biological assay.

[Click to download full resolution via product page](#)**Caption:** Conceptual workflow from sourcing to biological evaluation.

Potential Signaling Pathway Interaction

While specific signaling pathways involving **Azetidine-3-thiol hydrochloride** are not extensively detailed in the available literature, its potential as an enzyme inhibitor is a recurring theme. The thiol group can act as a nucleophile or a metal ligand, targeting the active sites of various enzymes. The diagram below conceptualizes its potential mechanism of action as a covalent or non-covalent enzyme inhibitor.



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Caption: Conceptual diagram of enzyme inhibition by Azetidine-3-thiol.

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